

Technical Sourcing Guide: High Purity (S)-1-(p-Tolyl)ethanamine HCl

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Compound of Interest

Compound Name:	(S)-1-(p-Tolyl)ethanamine hydrochloride
CAS No.:	84499-72-9
Cat. No.:	B3157057

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Executive Summary

(S)-1-(p-Tolyl)ethanamine Hydrochloride (CAS: 84499-72-9), also known as (S)-1-(4-methylphenyl)ethanamine HCl, is a critical chiral building block and resolving agent. Its primary utility lies in the asymmetric synthesis of pharmaceutical intermediates and the optical resolution of racemic acids.

For drug development professionals, the sourcing challenge is not availability but enantiomeric purity (ee%). Commercial samples often degrade or contain trace R-isomer impurities that can catastrophically lower the efficiency of salt-crystallization resolutions. This guide outlines a self-validating sourcing strategy to ensure the acquisition of material meeting >99% ee specifications.

Technical Profile & Critical Specifications

Understanding the distinction between the free base and the hydrochloride salt is vital for logistics and stability. The salt form is preferred for storage due to its resistance to oxidation and lack of volatility.

Chemical Identifiers[1][2][3][4][5][6]

Feature	Specification
Compound Name	(S)-1-(p-Tolyl)ethanamine Hydrochloride
Synonyms	(S)-1-(4-methylphenyl)ethylamine HCl; (S)-p-Tolyethylamine HCl
CAS (HCl Salt)	84499-72-9
CAS (Free Base)	27298-98-2
Molecular Formula	C ₉ H ₁₄ ClN
Molecular Weight	171.67 g/mol
Chirality	S-enantiomer (Left-handed)

The Purity Imperative

In chiral resolution applications, the relationship between the resolving agent's purity and the yield of the target enantiomer is non-linear. A resolving agent with 98% ee can result in a disproportionately lower yield of the target salt compared to a 99.5% ee agent due to the formation of soluble diastereomeric impurities.

Target Specification for Procurement:

- Chemical Purity: $\geq 98.0\%$ (HPLC/Titration)
- Enantiomeric Excess (ee): $\geq 99.0\%$ (Chiral HPLC)
- Appearance: White to off-white crystalline powder (Salt); Colorless liquid (Free Base)

Supplier Landscape & Sourcing Strategy

The market is divided into high-cost catalog suppliers (reliable for <100g) and specialized bulk manufacturers (required for >1kg).

Tier 1: Global Catalog Suppliers (Bench-Scale / Reference Standards)

Best for: Initial screening, analytical standards, and gram-scale synthesis.

- Sigma-Aldrich (Merck): Offers the free base (CAS 27298-98-2) and salt. High reliability but significant cost premium.
- TCI Chemicals: Strong inventory of chiral amines. often stocks the free base with >98% ee guarantees.
- Thermo Scientific (Alfa Aesar): Reliable source for "ChiPros" grade chiral building blocks.

Tier 2: Specialized Chiral Manufacturers (Pilot Scale 100g - 1kg)

Best for: Process development and scale-up.

- Enamine: Excellent for building blocks; often synthesizes on demand if out of stock.
- Chem-Impex International: US-based supplier with a strong focus on amino acids and chiral building blocks.
- BLD Pharm: Rapidly growing supplier with good stock of specific salt forms (CAS 84499-72-9).

Tier 3: Bulk & Custom Synthesis (Commercial Scale >10kg)

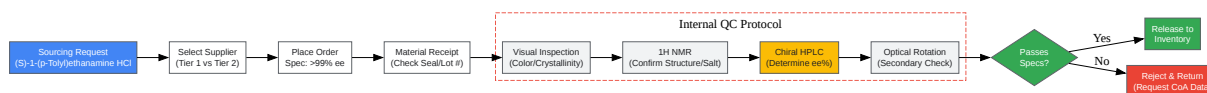
Best for: GMP manufacturing.

- Strategy: Do not buy "off the shelf." Contract a custom synthesis house to resolve the racemic amine using (2R,3R)-Tartaric acid or similar low-cost chiral acids to achieve >99.5% ee.

Quality Control: The Self-Validating System

Never rely solely on a supplier's Certificate of Analysis (CoA) for chiral materials. Enantiomeric enrichment can degrade if the material was "cut" with racemic stock.

Workflow Diagram: Procurement to Validation



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Caption: Figure 1. End-to-end procurement and quality control workflow ensuring enantiomeric integrity.

Standardized Chiral HPLC Protocol

This protocol separates the (S) and (R) enantiomers to calculate Enantiomeric Excess (ee).

- Column: Daicel Chiralcel OD-H (or equivalent cellulose tris(3,5-dimethylphenylcarbamate)).
- Dimensions: 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1). Diethylamine is crucial for peak shape of basic amines.
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring absorption).
- Temperature: 25°C.
- Expected Result: The (S)-enantiomer typically elutes second on OD-H columns (verify with racemic standard).

Calculation:

Scientific Context: Why Purity Matters

The primary application of (S)-1-(p-Tolyl)ethanamine is as a Chiral Resolving Agent. It works by forming diastereomeric salts with racemic acids.

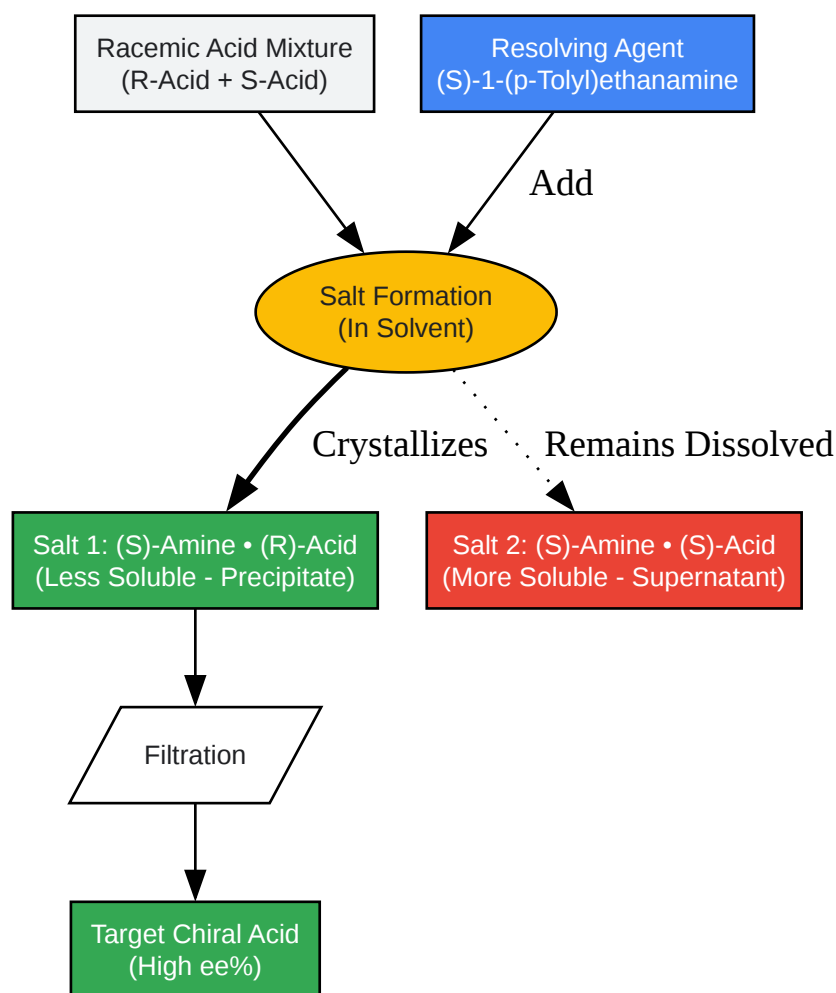
Mechanism of Action

When (S)-Amine reacts with a Racemic Acid ((R)-Acid + (S)-Acid), two salts are formed:

- (S)-Amine^{[1][2][3][4][5][6]} • (R)-Acid (Salt A)
- (S)-Amine • (S)-Acid (Salt B)

These are diastereomers, meaning they have different physical properties (solubility, melting point). One salt will precipitate while the other remains in solution.

Resolution Efficiency Diagram



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Caption: Figure 2. Mechanism of chiral resolution. High purity of the amine is required to maximize the solubility difference between the two salts.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7015759, (S)-1-(p-tolyl)ethanamine. Retrieved from [\[Link\]](#)
- Phenomenex (2023). Chiral HPLC Application Guide: Separation of Amine Enantiomers on Cellulose Columns. Retrieved from [\[Link\]](#)

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Sources

- 1. (S)-1-(p-tolyl)ethanamine | C₉H₁₃N | CID 7015759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (S)-1-(p-tolyl)ethanamine | C₉H₁₃N | CID 7015759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. L16329.06 [[thermofisher.com](https://www.thermofisher.com)]
- 4. (S)-(-)-1-(P-TOLYL)ETHYLAMINE | 27298-98-2 [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. 84499-72-9 | (S)-1-(p-Tolyl)ethanamine hydrochloride - AiFChem [[aifchem.com](https://www.aifchem.com)]
- 6. (S)-1-Phenyl-2-(p-tolyl)ethylamine | CAS 30339-30-1 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
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